

Deconstructing the IUPAC Name: A Logical Framework

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dodecyl 2-bromopropanoate*

CAS No.: 74988-05-9

Cat. No.: B1580563

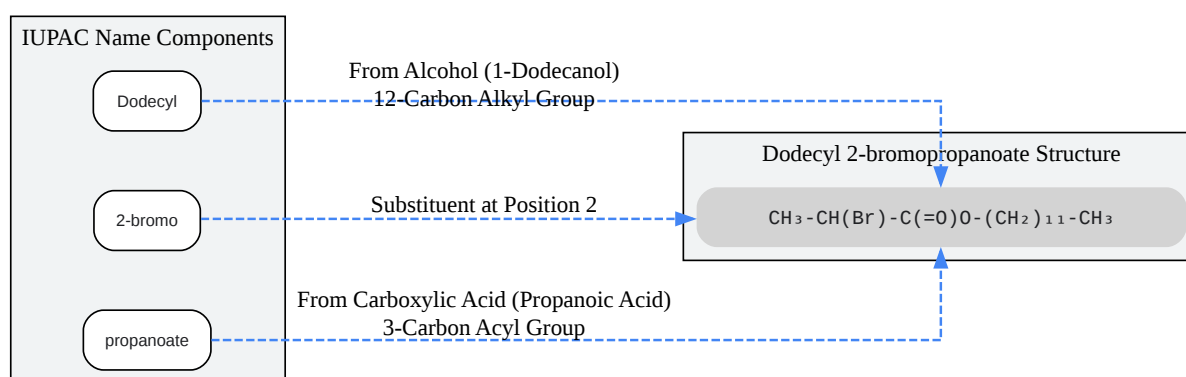
[Get Quote](#)

The name "**Dodecyl 2-bromopropanoate**" is derived from the International Union of Pure and Applied Chemistry (IUPAC) system of nomenclature, which provides a logical and unambiguous method for naming organic compounds.[1] The name can be dissected into three key components, each revealing a specific part of the molecule's structure.

- **The Ester Core:** Esters are derivatives of carboxylic acids and are named in a manner analogous to salts.[2][3] The name consists of two words. The first word designates the alkyl group originating from the alcohol, and the second word identifies the acyl group from the carboxylic acid, with the "-oic acid" suffix replaced by "-oate".[2][4]
- **"Dodecyl": The Alcohol Moiety:** The first part of the name, "dodecyl," specifies the alkyl group attached to the ester's single-bonded oxygen. The prefix "dodec-" indicates a chain of twelve carbon atoms, and the "-yl" suffix signifies that it is a substituent group derived from the alkane dodecane.[5] This portion of the molecule originates from the alcohol, 1-dodecanol.
- **"2-bromopropanoate": The Carboxylate Moiety:** The second part, "propanoate," identifies the parent carboxylic acid derivative. "Propan-" indicates a three-carbon chain, and the "-oate" suffix confirms the ester functional group. The term "2-bromo" specifies a bromine atom is

attached as a substituent. In accordance with IUPAC rules, the carbon chain of the carboxylic acid derivative is numbered starting with the carbonyl carbon as position 1. Therefore, the bromine atom is located on the second carbon of the propanoate chain. Halogens are treated as substituents and are indicated by prefixes such as "bromo-".^{[6][7]}

The following diagram illustrates the systematic breakdown of the IUPAC name and its correspondence to the molecular structure.



[Click to download full resolution via product page](#)

Caption: Logical relationship between IUPAC name components and the molecular structure.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for its application in research and development. **Dodecyl 2-bromopropanoate** is a long-chain ester, and its properties are influenced by both the long, nonpolar dodecyl chain and the polar ester and bromo functionalities.^{[8][9]}

Property	Value	Source
IUPAC Name	dodecyl 2-bromopropanoate	[10]
Molecular Formula	C ₁₅ H ₂₉ BrO ₂	[10]
Molecular Weight	321.29 g/mol	[10]
Appearance	Expected to be a liquid at room temperature	Inferred from similar long-chain esters[8]
Solubility	Insoluble in water; Soluble in organic solvents	Inferred from properties of esters[11]
Boiling Point	High, due to large molecular weight	Inferred from properties of esters[11]

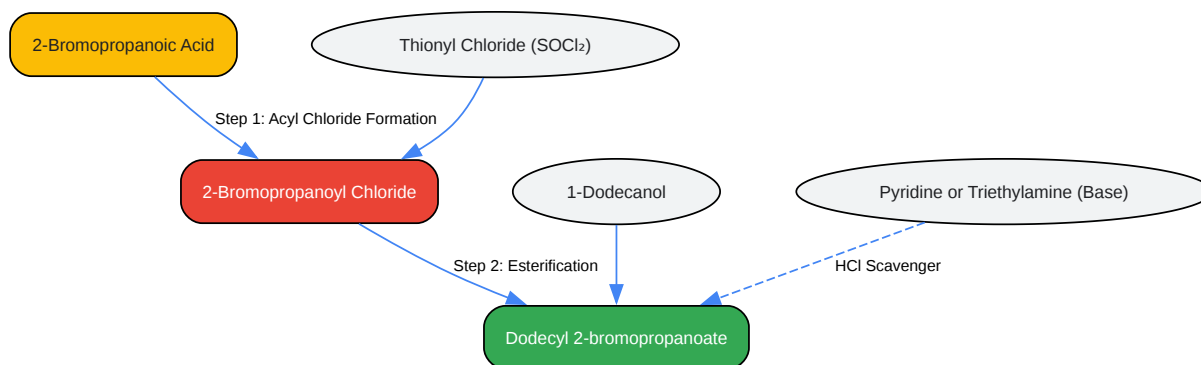
Synthesis Protocol: Esterification via Acyl Halide

The synthesis of esters can be achieved through various methods, with Fischer esterification (reaction of a carboxylic acid and an alcohol with an acid catalyst) being a common approach. [12] However, for higher yields and to avoid a reversible reaction, the use of a more reactive carboxylic acid derivative, such as an acyl chloride, is often preferred.[13][14] The reaction of an acyl chloride with an alcohol is vigorous and proceeds to completion, making it a reliable method for ester synthesis.[13][14]

The synthesis of **dodecyl 2-bromopropanoate** can be efficiently carried out in a two-step process:

- Conversion of 2-bromopropanoic acid to 2-bromopropanoyl chloride.
- Esterification of 1-dodecanol with the synthesized 2-bromopropanoyl chloride.

The following diagram outlines this synthetic workflow.



[Click to download full resolution via product page](#)

Caption: Two-step synthetic workflow for **Dodecyl 2-bromopropanoate**.

Step 1: Synthesis of 2-Bromopropanoyl Chloride

Principle: Carboxylic acids are converted to acyl chlorides using reagents like thionyl chloride (SOCl_2) or oxalyl chloride.^[14] Thionyl chloride is a convenient choice as the byproducts (SO_2 and HCl) are gaseous and easily removed.^[15]

Protocol:

- To a round-bottom flask equipped with a reflux condenser and a gas outlet bubbler (to neutralize HCl gas), add 2-bromopropanoic acid.
- Slowly add an excess (typically 1.5-2.0 equivalents) of thionyl chloride (SOCl_2) to the flask at room temperature.
- Gently heat the reaction mixture to reflux (approximately 70-80 °C) for 1-2 hours, or until the evolution of gas ceases.
- Allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation under reduced pressure.

- The resulting crude 2-bromopropanoyl chloride can be purified by fractional distillation or used directly in the next step.[16]

Step 2: Synthesis of Dodecyl 2-bromopropanoate

Principle: The highly electrophilic carbonyl carbon of the acyl chloride reacts readily with the nucleophilic oxygen of the alcohol to form the ester.[17] A non-nucleophilic base, such as pyridine or triethylamine, is typically added to neutralize the HCl byproduct, preventing potential side reactions.[18]

Protocol:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-dodecanol and a slight excess (1.1 equivalents) of a non-nucleophilic base (e.g., triethylamine) in a suitable anhydrous solvent (e.g., dichloromethane or THF).[18]
- Cool the solution in an ice bath to 0 °C.
- Slowly add a solution of 2-bromopropanoyl chloride (1.0 equivalent) in the same anhydrous solvent to the cooled alcohol solution with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (monitor by TLC or GC-MS).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with dilute acid (e.g., 1M HCl), then with saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield pure **dodecyl 2-bromopropanoate**.

Relevance in Drug Development and Materials Science

Functionalized long-chain esters like **dodecyl 2-bromopropanoate** are valuable intermediates in several advanced applications.

- **Prodrug and Drug Delivery Systems:** The long dodecyl chain imparts significant lipophilicity. This property is exploited in drug delivery to enhance the transport of hydrophilic drugs across biological membranes.[19] By conjugating a drug molecule to a lipid-like tail, its pharmacokinetic profile can be improved, potentially leading to better absorption and distribution.[19][20] The ester linkage can be designed to be cleaved by endogenous esterase enzymes, releasing the active drug at the target site.
- **Polymer and Materials Science:** The bromo-functional group serves as a reactive handle for further chemical modifications. For instance, it can act as an initiator for Atom Transfer Radical Polymerization (ATRP), a powerful technique for synthesizing well-defined polymers. [21][22] This allows for the creation of block copolymers where a lipophilic block (derived from this ester) is combined with other polymer segments to create amphiphilic materials for applications such as surfactants, drug encapsulation, and surface modifiers.[23]

In conclusion, **Dodecyl 2-bromopropanoate**, while a specific chemical entity, represents a class of molecules whose systematic nomenclature, synthesis, and functional properties are of significant interest to researchers and scientists. A thorough understanding of these fundamentals is essential for the rational design and development of new molecules in the pharmaceutical and material sciences.

References

- eCampusOntario Pressbooks. (n.d.). 25.5 Esters – Structure, Properties and Naming. In Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN104058953A - Production technique for synthesizing 2-bromopropionyl chloride.
- Chemistry LibreTexts. (2024, June 30). 2.2: Nomenclature of Alkanes. Retrieved from [\[Link\]](#)

- Al-Salami, H., Butt, G., & Tucker, I. (2018). Lipid–Drug Conjugate for Enhancing Drug Delivery. PMC - PubMed Central. Retrieved from [[Link](#)]
- Clark, J. (n.d.). esterification - alcohols and carboxylic acids. Chemguide. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2024, March 17). 10.1: Names and Properties of Alkyl Halides. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023, January 22). Properties of Esters. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023, January 22). Nomenclature of Esters. Retrieved from [[Link](#)]
- The Organic Chemistry Tutor. (2021, January 11). IUPAC Nomenclature of Alkanes - Naming Organic Compounds [Video]. YouTube. Retrieved from [[Link](#)]
- Data.gov. (n.d.). Compound 527508: **Dodecyl 2-bromopropanoate**. Retrieved from [[Link](#)]
- The Organic Chemistry Tutor. (2017, January 18). Esterification making an ester using acyl halides [Video]. YouTube. Retrieved from [[Link](#)]
- The Organic Chemistry Tutor. (2016, November 29). Naming Esters - IUPAC Nomenclature, Branches, Substituents, & Benzene Rings [Video]. YouTube. Retrieved from [[Link](#)]
- Aaltodoc. (n.d.). The properties and applications of long chain cellulose esters. Retrieved from [[Link](#)]
- MDPI. (n.d.). Recent Advances in the Properties and Applications of Polyglycerol Fatty Acid Esters. Retrieved from [[Link](#)]
- OpenStax. (2023, September 20). 3.4 Naming Alkanes. In Organic Chemistry. Retrieved from [[Link](#)]
- ACS Publications. (2009, July 23). Long-Chain Cellulose Esters: Preparation, Properties, and Perspective. Retrieved from [[Link](#)]
- Ningbo Inno Pharmchem Co.,Ltd. (2023, April 12). 2-Bromopropionyl Chloride: Properties, Applications, and Synthesis Methods. Retrieved from [[Link](#)]

- Chemistry LibreTexts. (2021, May 22). 2.8: Acid Halides for Ester Synthesis. Retrieved from [\[Link\]](#)
- chemlaba. (2011, March 12). IUPAC nomenclature of alkyl halides. WordPress.com. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). Esters. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 6). Fatty Acid Based Polyamide for Application in Drug Delivery System: Synthesis, Characterization, Drug Loading and In Vitro Drug Release Study. Retrieved from [\[Link\]](#)
- Khan Academy. (n.d.). Alkyl halide nomenclature and classification [Video]. Retrieved from [\[Link\]](#)
- Unknown. (n.d.). 4.5 naming of esters. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Fatty Acids as Therapeutic Auxiliaries for Oral and Parenteral Formulations. PMC. Retrieved from [\[Link\]](#)
- University of Wisconsin-Platteville. (n.d.). How to name organic compounds using the IUPAC rules. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (n.d.). Conversion of carboxylic acids to esters using acid and alcohols (Fischer Esterification). Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 2- Bromopropionic acid, decyl ester (CAS 26072-74-2). Retrieved from [\[Link\]](#)
- Universal Class. (n.d.). Nomenclature for Alkyl Halides, Alcohols, Alkenes, and Alkynes. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Naming Alkanes with Practice Problems. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024, October 16). 15.7: Physical Properties of Esters. Retrieved from [\[Link\]](#)

- Data.gov. (2025, September 5). Compound 527507: Dodecyl 2-bromobutanoate. Retrieved from [\[Link\]](#)
- Leah4sci. (2013, March 12). Naming Alkyl Halides - Leah4sci Nomenclature Tutorial [Video]. YouTube. Retrieved from [\[Link\]](#)
- Labinsights. (2023, May 8). Fatty Acids and Ester Derivatives. Retrieved from [\[Link\]](#)
- ResearchGate. (2013, November 27). Synthesizing an ester from an alcohol and acyl chloride - what solvent to use?. Retrieved from [\[Link\]](#)
- Chemdad. (n.d.). 2-Bromopropionyl chloride. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025, August 20). (2S)-2-Bromopropanoic acid | CAS#:32644-15-8. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3.4 Naming Alkanes - Organic Chemistry | OpenStax [openstax.org]
- 2. 25.5 Esters – Structure, Properties and Naming – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 3. oit.edu [oit.edu]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. IUPAC Rules [chem.uiuc.edu]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. youtube.com [youtube.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. The properties and applications of long chain cellulose esters [aaltodoc.aalto.fi]
- 10. catalog.data.gov [catalog.data.gov]

- [11. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [12. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- [13. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [14. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [15. CN104058953A - Production technique for synthesizing 2-bromopropionyl chloride - Google Patents \[patents.google.com\]](#)
- [16. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [17. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. Lipid–Drug Conjugate for Enhancing Drug Delivery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Fatty Acids as Therapeutic Auxiliaries for Oral and Parenteral Formulations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. 2-Bromopropionyl chloride | 7148-74-5 \[chemicalbook.com\]](#)
- [22. 2-Bromopropionyl chloride One Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [23. mdpi.com \[mdpi.com\]](https://mdpi.com)
- To cite this document: BenchChem. [Deconstructing the IUPAC Name: A Logical Framework]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580563/docs#deconstructing-the-iupac-name-a-logical-framework\]](https://www.benchchem.com/product/b1580563/docs#deconstructing-the-iupac-name-a-logical-framework)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)